

Technical Guide: Physicochemical Characteristics & Applications of Cholesteryl Hemisuccinate TRIS Salt

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Cholesteryl hemisuccinate
CAS No.:	1510-20-9; 1510-21-0
Cat. No.:	B2684723

[Get Quote](#)

Executive Summary

Cholesteryl Hemisuccinate (CHS) TRIS salt is a synthetic, amphiphilic derivative of cholesterol utilized primarily to overcome the extreme hydrophobicity of native cholesterol while retaining its structural function in lipid bilayers.[1] By esterifying the 3-hydroxyl group of cholesterol with succinic acid and neutralizing it with tromethamine (TRIS), the molecule gains an ionizable headgroup.[2][1]

This modification confers two distinct critical quality attributes (CQAs):

- **pH-Sensitivity:** The hemisuccinate group (pKa ~5.[1]8) acts as a pH-switch, triggering membrane fusion or destabilization in acidic environments (e.g., endosomes).[2][1]
- **Aqueous Dispersibility:** Unlike native cholesterol, the TRIS salt form can be dispersed directly in aqueous buffers, streamlining the preparation of liposomes and membrane protein detergent micelles without initial organic solvent dissolution.[1]

Molecular Architecture & Physicochemical Profile[2]

The functional utility of CHS TRIS salt stems from its "Janus-faced" nature: a rigid, hydrophobic steroid backbone coupled with a hydrophilic, pH-responsive tail.[2][1]

Key Physicochemical Data[1][2][3][4]

Property	Value / Characteristic	Relevance to Formulation
Chemical Name	Cholesteryl Hemisuccinate TRIS Salt	Active Pharmaceutical Ingredient / Excipient
Molecular Weight	607.86 g/mol (Salt) / 486.7 g/mol (Free Acid)	Calculations for molar ratios in LNPs/Liposomes.[2][1]
Molecular Formula	$C_{31}H_{50}O_4$ [1][3] · $C_4H_{11}NO_3$	Stoichiometry verification.
Appearance	White to off-white powder	Visual purity check.[1]
Solubility (Water)	Dispersible / Soluble (forms micelles/vesicles)	Allows solvent-free addition to aqueous buffers.[2][1]
Solubility (Organic)	Soluble in Methanol, Chloroform	Essential for thin-film hydration methods.[2][1]
Apparent pKa	~5.8 (in bilayers)	Critical: Defines the pH threshold for protonation.
Charge	Anionic (at pH > 6.[1]0)	Electrostatic stabilization of colloids.[1]
Phase Transition	Lamellar (ngcontent-ng- c3932382896="" _ngghost-ng- c102404335="" class="inline ng-star-inserted">) Hexagonal () at low pH	Mechanism for endosomal escape.[2]

Structural Causality[3]

- The TRIS Counterion: The bulky TRIS group prevents tight crystal packing in the solid state and aids hydration. Upon dissolution, the TRIS dissociates, leaving the anionic **cholesteryl hemisuccinate**.^{[2][1]}
- The Succinate Linker: This extends the polar headgroup away from the steroid ring. At neutral pH, the carboxylate is deprotonated (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">
) , providing electrostatic repulsion that stabilizes liposomes.^[2] At acidic pH (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">
) , it protonates (
) , reducing headgroup hydration and inducing a shape change from cylindrical to conical, which favors membrane fusion.^[2]

Functional Mechanics: The pH-Switch^{[1][2][3]}

The defining characteristic of CHS in drug delivery is its ability to induce endosomal escape.

Mechanism of Action^[5]

- Neutral pH (7.4): CHS is anionic.^[1] It mimics cholesterol, stabilizing the bilayer and reducing permeability.^[1]
- Acidic pH (< 5.5): CHS becomes protonated.^[1] The molecule loses its charge and effective headgroup area.
- Polymorphism: The lipid packing parameter (ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">
) increases (
) , forcing the membrane to transition from a stable lamellar phase (
) to a fusogenic inverted hexagonal phase (
) .^[2] This disrupts the endosomal membrane, releasing the payload.^[1]



[Click to download full resolution via product page](#)

Figure 1: The pH-triggered transition of CHS from a bilayer-stabilizing agent to a membrane-disrupting agent.[2][1]

Applications in Drug Development & Biochemistry[1][6][7]

Membrane Protein Solubilization (GPCRs)

G-Protein Coupled Receptors (GPCRs) often require cholesterol to maintain their native conformation.[2][1][4] Native cholesterol is too insoluble for effective use in mixed micelles.

- Role of CHS: CHS is used as a "dopant" in detergent micelles (e.g., DDM or LMNG).[2][1] It intercalates into the hydrophobic crevices of the protein, stabilizing the transmembrane helices.
- Ratio: Typically used at a 1:10 to 1:5 molar ratio (CHS:Detergent).

pH-Sensitive Liposomes

Used for cytoplasmic delivery of gene therapies (siRNA, mRNA) or small molecules (Doxorubicin).[2][1]

- Formulation: Often combined with DOPE (Dioleoylphosphatidylethanolamine).[1][5] DOPE naturally tends toward the hexagonal phase but is stabilized into a bilayer by the anionic charge of CHS at neutral pH. When CHS protonates, DOPE's fusogenic nature takes over.[2][1]

Experimental Protocols

Protocol A: Direct Aqueous Stock Preparation (CHS-TRIS Specific)

This protocol leverages the TRIS salt's unique solubility, avoiding the use of chloroform or methanol which can denature sensitive proteins.[\[2\]](#)[\[1\]](#)

Reagents:

- CHS TRIS Salt (Solid)[\[2\]](#)[\[1\]](#)[\[6\]](#)
- Buffer (e.g., 20 mM HEPES, 150 mM NaCl, pH 8.0).[\[2\]](#)[\[1\]](#) Note: Avoid buffers with high concentrations of divalent cations (ngcontent-ng-c3932382896="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">

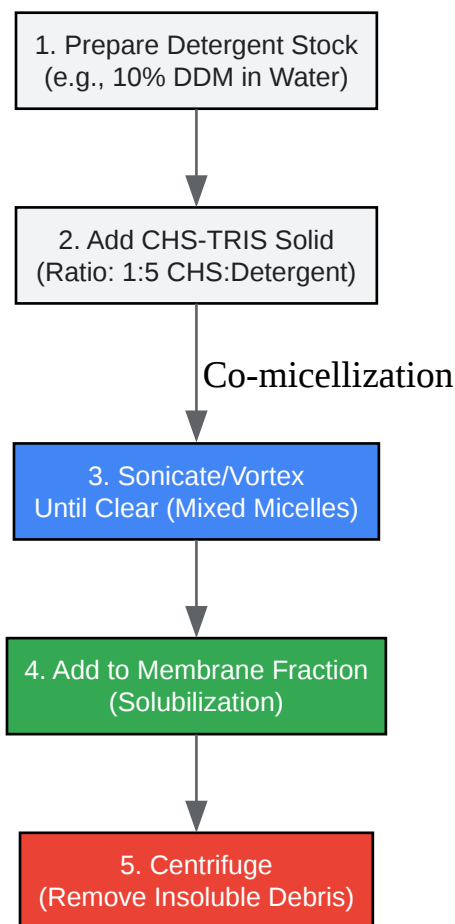
,
) initially, as they may bridge and precipitate the anionic CHS.[\[2\]](#)

Procedure:

- Calculation: Calculate the mass required for a 10 mM stock solution.
 - Example: For 10 mL, weigh 60.8 mg of CHS TRIS.[\[1\]](#)
- Dispersion: Add the powder to the buffer. The solution will initially appear cloudy/milky.
- Clarification (Sonication):
 - Use a bath sonicator at room temperature.
 - Sonicate for 10–20 minutes.
 - Endpoint: The solution should transition from milky to translucent/clear (formation of small unilamellar vesicles or micelles).
- Filtration: Filter through a 0.22 μm PES membrane to sterilize and remove large aggregates.
- Storage: Store at +4°C for up to 1 week. Do not freeze aqueous dispersions as ice crystals disrupt the vesicle structure.

Protocol B: Membrane Protein Mixed Micelle Preparation

Standard workflow for stabilizing GPCRs.



[Click to download full resolution via product page](#)

Figure 2: Workflow for creating CHS-doped detergent micelles for protein extraction.

Stability & Storage

Hydrolysis Risk

The ester bond linking the succinate to the cholesterol is susceptible to hydrolysis, especially in aqueous solutions at high pH (> 8.5) or elevated temperatures.[1]

- Degradation Products: Cholesterol + Succinic Acid + TRIS.
- Impact: Loss of solubility (cholesterol precipitates) and loss of anionic charge.

Storage Recommendations

- Solid State: -20°C, desiccated. Stable for >2 years.
- Aqueous Stock: +4°C, use within 1-2 weeks. Check pH before use (drift indicates hydrolysis).[2][1]

References

- Hafez, I. M., & Cullis, P. R. (2000). **Cholesteryl hemisuccinate** exhibits pH sensitive polymorphic phase behavior.[2][1][5] *Biochimica et Biophysica Acta (BBA) - Biomembranes*, 1463(1), 107-114.[2][1]
- Anatrace Products. (n.d.).[1] **Cholesteryl Hemisuccinate** TRIS Salt Technical Data Sheet. Anatrace.
- Thompson, A. A., et al. (2011). GPCR stabilization using **cholesteryl hemisuccinate**. [2][1] *Methods in Enzymology*, 484, 221-239.[2][1]
- Sigma-Aldrich. (n.d.).[2][1] **Cholesteryl hemisuccinate** tris salt Product Information. Merck. [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Cholesteryl hemisuccinate | C31H50O4 | CID 65082 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 2. [scientificlabs.ie](#) [scientificlabs.ie]
- 3. [scent.vn](#) [scent.vn]
- 4. [lab.rockefeller.edu](#) [lab.rockefeller.edu]
- 5. [liposomes.ca](#) [liposomes.ca]

- [6. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- To cite this document: BenchChem. [Technical Guide: Physicochemical Characteristics & Applications of Cholesteryl Hemisuccinate TRIS Salt]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2684723/docs#technical-guide-physicochemical-characteristics-applications-of-cholesteryl-hemisuccinate-tris-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)